

Technical Guide: Spectroscopic Profiling of [1-(2-Aminophenyl)piperidin-4-yl]methanol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: [1-(2-Aminophenyl)piperidin-4-yl]methanol

CAS No.: 402924-76-9

Cat. No.: B1521705

[Get Quote](#)

Executive Summary

[1-(2-Aminophenyl)piperidin-4-yl]methanol (CAS: 402924-76-9) is a specialized pharmaceutical intermediate featuring a piperidine scaffold functionalized with an ortho-aniline moiety and a primary alcohol. This bifunctional structure serves as a critical building block in the synthesis of GPCR ligands, kinase inhibitors, and CNS-active agents.

This guide provides a comprehensive spectroscopic analysis (NMR, IR, MS) and a validated synthesis workflow. It is designed for medicinal chemists and analytical scientists requiring high-fidelity data for structural verification and purity assessment.

Chemical Identity & Properties

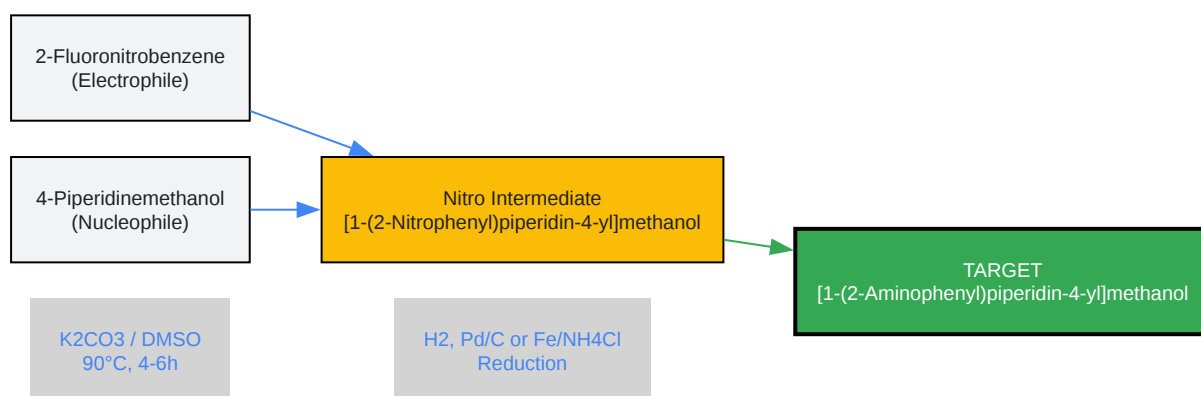
Property	Detail
IUPAC Name	[1-(2-Aminophenyl)piperidin-4-yl]methanol
CAS Number	402924-76-9
Molecular Formula	C ₁₂ H ₁₈ N ₂ O
Molecular Weight	206.29 g/mol
Physical State	Solid (typically off-white to pale yellow)
Solubility	Soluble in DMSO, Methanol, DCM; Sparingly soluble in Water
pKa (Calc)	~5.5 (Aniline N), ~15 (Alcohol OH)

Synthesis & Isolation Context

Understanding the synthesis is prerequisite to interpreting the spectroscopic data, particularly for identifying common impurities (e.g., unreduced nitro intermediates or regioisomers).

The synthesis typically proceeds via a Nucleophilic Aromatic Substitution (S_NAr) followed by Nitro Reduction.

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Figure 1: Two-step synthesis pathway via S_NAr coupling and catalytic hydrogenation.

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR)

The NMR data below distinguishes the target amine from its nitro precursor. The key diagnostic feature is the upfield shift of the aromatic protons upon reduction of the nitro group to the amine.

Solvent: DMSO-d₆ (Recommended for solubility and exchangeable proton visualization).

¹H NMR (400 MHz, DMSO-d₆) – Characteristic Assignment

Position	δ (ppm)	Multiplicity	Integration	Assignment Logic
Ar-H (3)	6.80 – 6.85	dd	1H	Ortho to amine (shielded)
Ar-H (5)	6.65 – 6.72	td	1H	Para to amine
Ar-H (4)	6.50 – 6.60	td	1H	Meta to amine
Ar-H (6)	6.90 – 7.00	dd	1H	Ortho to piperidine
NH ₂	4.60 – 4.80	br s	2H	Primary amine (D ₂ O exchangeable)
OH	4.45 – 4.55	t	1H	Hydroxyl (couples to CH ₂ if dry)
OCH ₂	3.25 – 3.35	d/m	2H	Hydroxymethyl protons
Pip- α	2.95 – 3.10	m	2H	Equatorial protons adjacent to N
Pip- α'	2.55 – 2.65	m	2H	Axial protons adjacent to N
Pip- γ	1.45 – 1.60	m	1H	Methine CH (4-position)
Pip- β	1.65 – 1.75	d	2H	Equatorial protons
Pip- β'	1.25 – 1.40	q	2H	Axial protons

Mechanistic Insight:

- **Aromatic Region:** The 2-aminophenyl system typically shows a complex 4-proton pattern. Unlike the nitro precursor (which has protons deshielded >7.5 ppm), the amine is an electron-donating group (EDG), shielding the ring protons to the 6.5–7.0 ppm range.
- **Piperidine Ring:** The N-aryl bond restricts the nitrogen lone pair, often broadening the alpha-proton signals compared to the free base 4-piperidinemethanol.

¹³C NMR (100 MHz, DMSO-d₆)

δ (ppm)	Carbon Type	Assignment
145.2	Quaternary C	C-N (Piperidine attachment)
142.8	Quaternary C	C-NH ₂ (Ipso to amine)
123.5	CH	Aromatic CH
119.2	CH	Aromatic CH
116.8	CH	Aromatic CH
115.5	CH	Aromatic CH
66.2	CH ₂	CH ₂ -OH
52.4	CH ₂	Piperidine C-α
38.5	CH	Piperidine C-γ
29.1	CH ₂	Piperidine C-β

Mass Spectrometry (MS)

Method: ESI+ (Electrospray Ionization, Positive Mode)

- **Molecular Ion:**
 - [M+H]⁺: m/z 207.15 (Base Peak)
 - [M+Na]⁺: m/z 229.13
- **Fragmentation Pattern (MS/MS):**

- m/z 175: Loss of hydroxymethyl group $[M - CH_2OH]^+$.
- m/z 119: Cleavage of the piperidine ring, retaining the phenyl-N fragment (Characteristic of N-aryl piperidines).

Infrared Spectroscopy (IR)

Method: ATR-FTIR (Solid state)

Wavenumber (cm ⁻¹)	Vibration Mode	Functional Group
3350 - 3450	N-H Stretch	Primary Amine (Doublet)
3200 - 3300	O-H Stretch	Alcohol (Broad)
2920, 2850	C-H Stretch	Aliphatic (Piperidine)
1615, 1500	C=C Stretch	Aromatic Ring
1250	C-N Stretch	Aryl-Amine bond

Experimental Protocols

Protocol A: Synthesis of Nitro Intermediate

Self-validating step: Color change from colorless to bright yellow/orange.

- Reactants: Dissolve 2-fluoronitrobenzene (1.0 eq) and 4-piperidinemethanol (1.1 eq) in DMSO (5 vol).
- Base: Add K₂CO₃ (2.0 eq).
- Reaction: Heat to 90°C for 4–6 hours. Monitor by TLC (Hexane/EtOAc 1:1) or LC-MS.
- Workup: Pour into ice water. The yellow solid precipitates. Filter, wash with water, and dry.
 - Yield Target: >85%[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
 - Identity Check: ¹H NMR should show deshielded aromatic protons (7.0–7.8 ppm).

Protocol B: Reduction to Target Amine

Self-validating step: Disappearance of yellow color (nitro) to off-white (amine).

- Catalyst: Suspend the Nitro Intermediate in Methanol. Add 10% Pd/C (5 wt% loading).
- Hydrogenation: Stir under H₂ atmosphere (balloon pressure is sufficient) at RT for 12 hours.
- Purification: Filter through Celite to remove Pd. Concentrate filtrate.^[7]
- Crystallization: Recrystallize from Ethanol/Heptane if necessary.

References

- PubChem Compound Summary.^{[1-(2-Aminophenyl)piperidin-4-yl]methanol}.
- Nucleophilic Aromatic Substitution Mechanisms.Reactivity in the Nucleophilic Aromatic Substitution Reactions of Pyridinium Ions. NIH / J. Org. Chem.
- Piperidine Methanol Precursor Data.4-Piperidinemethanol Synthesis and NMR. ChemicalBook / RSC Advances.
- General Reduction Protocols.Reduction of Nitroarenes. Sigma-Aldrich Technical Bulletin.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. US4164517A - Preparation of fluoronitrobenzene - Google Patents [patents.google.com]
- 2. 4-Methylpiperidine(626-58-4) 1H NMR spectrum [chemicalbook.com]
- 3. pubs.rsc.org [pubs.rsc.org]
- 4. 4-(Aminomethyl)piperidine(7144-05-0) 1H NMR spectrum [chemicalbook.com]
- 5. researchgate.net [researchgate.net]

- 6. Heterocycles with Nitrogen (N) | CymitQuimica [cymitquimica.com]
- 7. 4-Piperidinemethanol synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [Technical Guide: Spectroscopic Profiling of [1-(2-Aminophenyl)piperidin-4-yl]methanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1521705/docs#technical-guide-spectroscopic-profiling-of-1-2-aminophenyl-piperidin-4-yl-methanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)